

Application Notes and Protocols for Testing Penicillin V Cytotoxicity in Cell Culture

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Compound of Interest

Compound Name: Penicillin V benzathine

Cat. No.: B1220651

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Introduction

Penicillin V, a widely used β -lactam antibiotic, primarily targets bacterial cell wall synthesis. However, emerging evidence suggests that at higher concentrations, penicillin and other bactericidal antibiotics can exert cytotoxic effects on mammalian cells. These effects are thought to be mediated through various mechanisms, including the induction of apoptosis, generation of oxidative stress, and cell cycle arrest. Understanding the cytotoxic potential of Penicillin V is crucial for drug development and safety assessment. These application notes provide a comprehensive overview and detailed protocols for assessing the cytotoxicity of Penicillin V in a cell culture setting, using the human colorectal carcinoma cell line HCT116 as a model system.

Data Presentation

The following tables summarize the dose-dependent effects of Penicillin V on HCT116 cells after 24 hours of treatment.

Table 1: Effect of Penicillin V on HCT116 Cell Viability (MTT Assay)

Penicillin V Concentration (U/mL)	Cell Viability (%)
0 (Control)	100
50	Data not available
100	Data not available
200	Data not available
500	Decreased

Note: Specific quantitative data for MTT assay was not available in the cited literature. A general trend of decreased viability with increasing concentration is expected.

Table 2: Induction of Apoptosis by Penicillin V in HCT116 Cells (Annexin V-FITC/PI Staining)

Penicillin V Concentration (U/mL)	Early Apoptotic Cells (%)	Late Apoptotic/Necrotic Cells (%)
0 (Control)	~5	~2
50	Increased	Increased
100	Increased	Increased
200	Significantly Increased	Significantly Increased
500	Significantly Increased	Significantly Increased

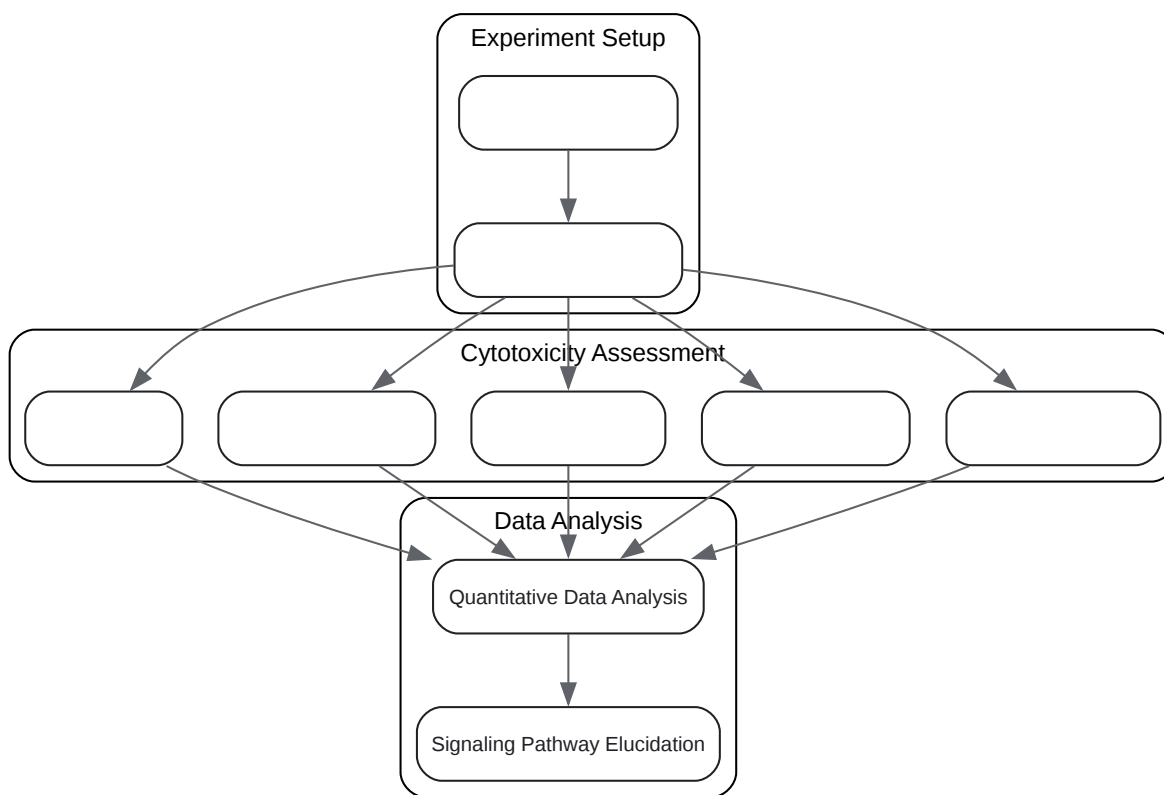
Table 3: Effect of Penicillin V on HCT116 Cell Cycle Distribution (Flow Cytometry)

Penicillin V Concentration (U/mL)	G1 Phase (%)	S Phase (%)	G2/M Phase (%)
0 (Control)	~55	~30	~15
50	Increased	Decreased	No significant change
100	Increased	Decreased	No significant change
200	Significantly Increased	Significantly Decreased	No significant change
500	Significantly Increased	Significantly Decreased	No significant change

Table 4: Effect of Penicillin V on Apoptotic and Cell Cycle Regulatory Protein Expression (Western Blot)

Penicillin V Concentration (U/mL)	Cleaved Caspase-3 (Fold Change)
0 (Control)	1.0
100	Increased
200	Increased
500	Significantly Increased

Experimental Workflow



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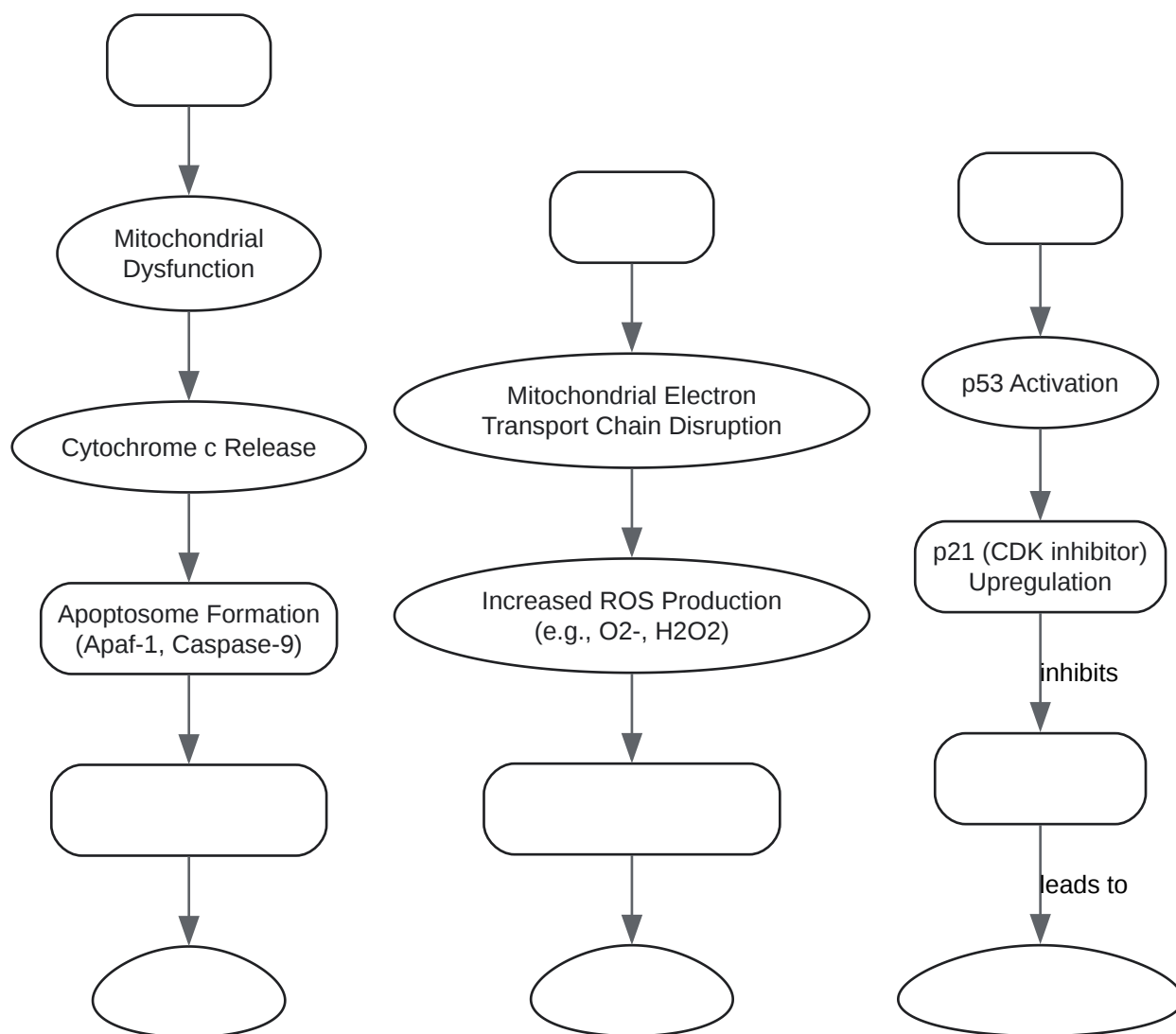
Caption: Experimental workflow for assessing Penicillin V cytotoxicity.

Signaling Pathways

Penicillin V-Induced Apoptosis

Penicillin V appears to induce apoptosis through the intrinsic (mitochondrial) pathway.

Disruption of mitochondrial function leads to the release of pro-apoptotic factors, activating a caspase cascade that culminates in programmed cell death.



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